

application of 2-Chloro-4-fluoro-5-iodopyridine in agrochemical synthesis

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Compound of Interest

Compound Name: 2-Chloro-4-fluoro-5-iodopyridine

Cat. No.: B1432261

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An Application and Protocol Guide for the Synthesis of Agrochemicals Using **2-Chloro-4-fluoro-5-iodopyridine**

Abstract

This document provides a detailed technical guide for researchers, chemists, and professionals in the agrochemical industry on the strategic application of **2-Chloro-4-fluoro-5-iodopyridine** (CAS No: 884494-49-9). We explore the unique chemical reactivity conferred by its tri-halogenated structure and its role as a versatile intermediate in the synthesis of novel fungicides, herbicides, and pesticides. This guide elucidates the causality behind synthetic strategies, provides validated experimental protocols for key transformations, and presents data in a clear, accessible format to facilitate the development of next-generation crop protection agents.

Introduction: The Strategic Value of Polysubstituted Pyridines in Agrochemicals

The pyridine ring is a foundational scaffold in modern agrochemicals, present in numerous commercial insecticides, fungicides, and herbicides.^{[1][2]} Its presence can significantly influence the biological activity, metabolic stability, and transport properties of a molecule. Among the vast library of pyridine-based intermediates, polyhalogenated pyridines are particularly valuable due to the distinct reactivity of each carbon-halogen bond, which allows for selective and sequential functionalization.^[3]

2-Chloro-4-fluoro-5-iodopyridine is a premier example of such a highly functionalized building block.^[4] Its utility stems from the differential reactivity of its three halogen substituents, providing a hierarchical platform for complex molecular construction. This strategic arrangement enables chemists to introduce diverse functionalities with high regioselectivity, a critical requirement in the rational design of potent and environmentally sound agrochemicals.^{[4][5]}

Physicochemical Properties

A clear understanding of the substrate's properties is fundamental to its effective use in synthesis.

Property	Value	Reference
CAS Number	884494-49-9	[5] [6] [7]
Molecular Formula	C ₅ H ₂ ClFIN	[5] [7]
Molecular Weight	257.43 g/mol	[5] [7]
Appearance	Typically a solid at room temperature	[5]
Boiling Point	242.2°C at 760 mmHg	[5]
Synonyms	2-chloro-5-fluoro-4-iodopyridine	[7]

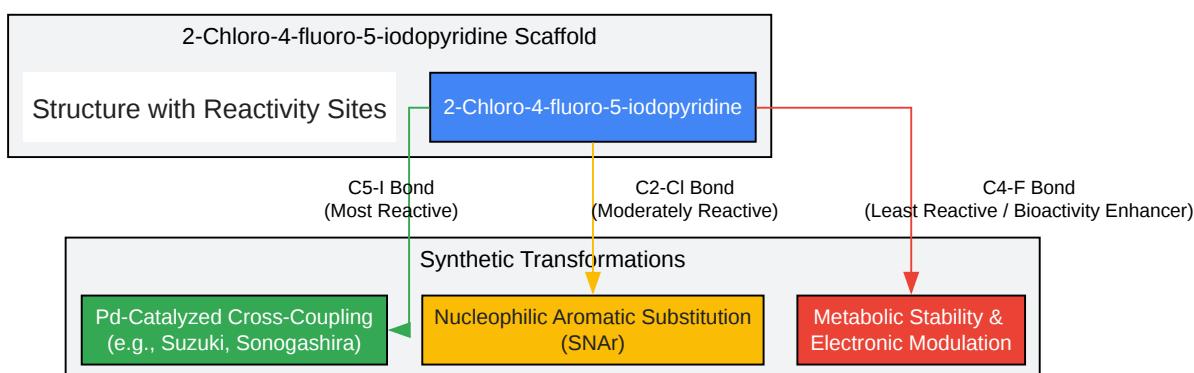
The Principle of Orthogonal Reactivity

The synthetic power of **2-Chloro-4-fluoro-5-iodopyridine** lies in the orthogonal reactivity of its halogen atoms. This allows for a step-wise, controlled synthesis where different parts of the molecule can be built out from the pyridine core without interfering with other reactive sites.

- Position 5 (Iodine): The carbon-iodine bond is the most labile. It is the primary site for palladium-catalyzed cross-coupling reactions such as Suzuki, Stille, and Sonogashira couplings.^[4] This enables the facile introduction of aryl, heteroaryl, or alkyl groups, forming key C-C bonds in the target agrochemical.

- Position 2 (Chlorine): The carbon-chlorine bond is susceptible to nucleophilic aromatic substitution (S_NAr). This allows for the introduction of oxygen, nitrogen, or sulfur-based nucleophiles, often a crucial step in building the final bioactive molecule.
- Position 4 (Fluorine): The carbon-fluorine bond is the most stable. The fluorine atom itself is a critical substituent. Its high electronegativity can alter the pK_a of the pyridine ring, influence binding affinity to target enzymes, and block metabolic oxidation, thereby enhancing the bioavailability and efficacy of the final product.[4][8]

The following diagram illustrates this hierarchy of reactivity, which is central to the synthetic strategy.



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Caption: Reactivity hierarchy of **2-Chloro-4-fluoro-5-iodopyridine**.

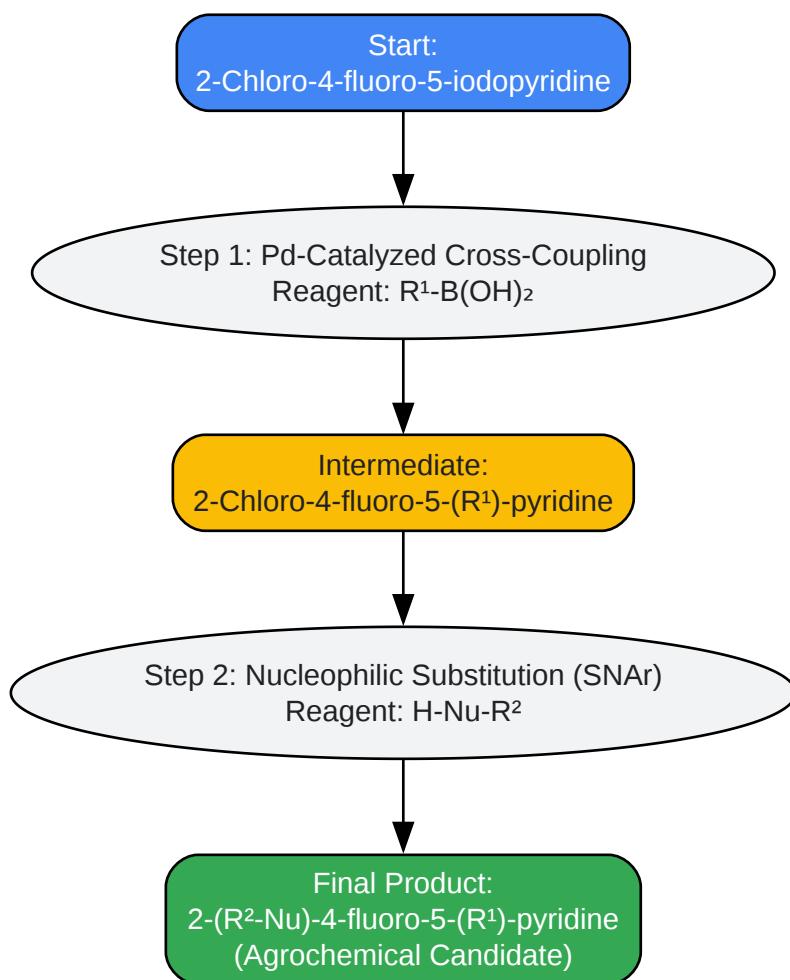
Application in the Synthesis of Agrochemical Scaffolds

This intermediate is a key starting material for creating novel pesticides and herbicides.[4][9] Its structure allows for the assembly of complex molecules that often feature a substituted pyridine core linked to another aromatic or heterocyclic system. Such structures are common in modern fungicides that inhibit vital fungal enzymes, like sterol 14 α -demethylase (CYP51), or in herbicides that target plant-specific biological pathways.[10]

General Synthetic Workflow: Sequential Cross-Coupling and Substitution

A common and highly effective strategy involves a two-step sequence: first, a cross-coupling reaction at the C5-iodine position, followed by a nucleophilic substitution at the C2-chlorine position. This approach allows for the convergent synthesis of a large library of analogues for structure-activity relationship (SAR) studies.

The logical flow of this synthetic approach is outlined below.



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